

3-formylsalicylic acid CHEBI identifier and chemical databases

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Compound Focus: 3-Formylsalicylic acid

CAS No.: 610-04-8

Cat. No.: S564102

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Core Chemical Identifiers

The table below summarizes the fundamental identifying information for **3-formylsalicylic acid** from key public and commercial databases.

Database/Descriptor	Identifier
IUPAC Name	3-formyl-2-hydroxybenzoic acid [1] [2] [3]
Common Synonyms	2-Hydroxyisophthalaldehydic acid; Isophthalaldehydic acid, 2-hydroxy- [1] [2]
Chemical Formula	C ₈ H ₆ O ₄ [1] [2] [4]
Molecular Weight	166.13 g/mol [1] [2] [4]
CAS Registry Number	610-04-8 [1] [2] [4]
PubChem CID	69117 [5] [1]
ChEBI ID	CHEBI:34334 [1] [2]
SMILES	OC(=O)C1=CC=CC(C=O)=C1O [1] [3]

Database/Descriptor	Identifier
InChI Key	YOEUNKPREOJHBW-UHFFFAOYSA-N [1] [2] [3]
MDL Number	MFCD00143165 [1] [2] [4]

Sourcing and Physical-Chemical Data

For practical laboratory work, the following table consolidates sourcing specifications and key physical-chemical properties from supplier data sheets.

Specification	Details
Purity	≥96.0% - 97% [1] [2]
Physical Form	Beige to brown crystalline powder or needles [1] [2]
Melting Point	175°C - 180°C [1] [2]
Storage Conditions	Store at room temperature or 2-8°C; under inert gas (nitrogen or argon) recommended [2] [4]
Predicted pKa	2.49 ± 0.10 [2]
Solubility	Soluble in DMSO [2]
Supplier Examples	Thermo Scientific, Cayman Chemical, TRC [1] [2]

The table below provides a snapshot of available commercial sources and pricing as found in the search results. **Please note that prices and availability are subject to change.**

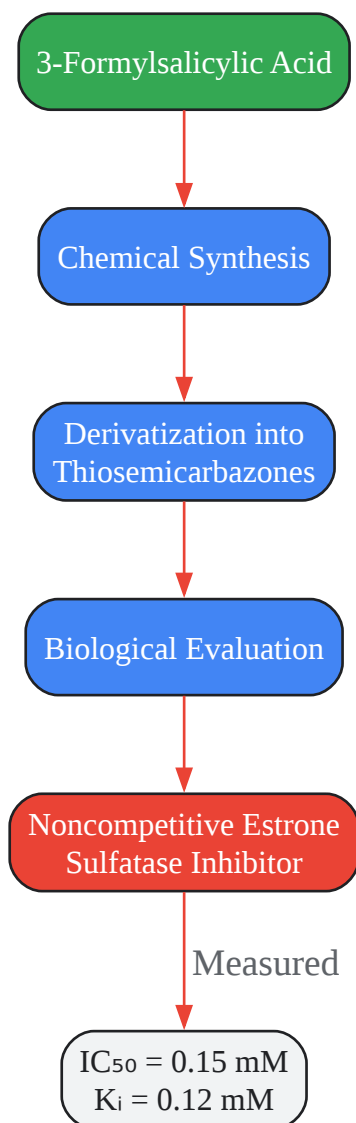
Supplier	Catalog Number	Quantity	Price	Purity
Cayman Chemical	23368	1 mg	\$32.00	≥95% [2]

Supplier	Catalog Number	Quantity	Price	Purity
Cayman Chemical	23368	5 mg	\$139.00	≥95% [2]
Cayman Chemical	23368	10 mg	\$243.00	≥95% [2]
TRC	F610040	5 mg	\$65.00	Not Specified [2]
Thermo Scientific	377070010	1 g	\$143.36	97% [3]

Experimental Context and Biological Activity

3-Formylsalicylic acid is documented in research as a key chemical scaffold. One cited study explores its derivative as a **noncompetitive estrone sulfatase inhibitor** [2].

The diagram below outlines the role of **3-formylsalicylic acid** in this specific experimental context.



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Experimental workflow for 3-formylsalicylic acid as a sulfatase inhibitor precursor [2].

- **Experimental Methodology:** The primary cited methodology involves synthesizing thiosemicarbazone derivatives from formyl benzoic acids, including **3-formylsalicylic acid**. These derivatives are then evaluated for inhibitory activity against estrone sulfatase [2].
- **Key Findings:** In this study, the derivative of **3-formylsalicylic acid** was characterized as a **potent inhibitor**. It demonstrated low acute toxicity in preliminary assays, highlighting its potential as a lead compound for further development [2].

Safety and Handling Information

The safety information associated with **3-formylsalicylic acid** is classified under the **GHS07** signal word "Warning" [2] [4]. The specific hazard statements include:

- **H302**: Harmful if swallowed [2] [4].
- **H315**: Causes skin irritation [2] [4].
- **H319**: Causes serious eye irritation [2] [4].
- **H335**: May cause respiratory irritation [2] [4].

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References

1. 3-Formylsalicylic Acid 97%, Thermo Scientific 1 g [fishersci.com]
2. 3-FORMYLSALICYLIC ACID, 97 | 610-04-8 [chemicalbook.com]
3. 3-Formylsalicylic acid hydrate, 97% [fishersci.ca]
4. 610-04-8 | 3-Formylsalicylic acid [chemscene.com]
5. 3-Formylsalicylic acid | C₈H₆O₄ | CID 69117 - PubChem - NIH [pubchem.ncbi.nlm.nih.gov]

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